

Spectroscopic Identification & Comparison

Guide: 1-(2-methoxy-4-nitrophenyl)-1H-tetrazole[1]

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Compound of Interest

Compound Name: 1-(2-methoxy-4-nitrophenyl)-1H-tetrazole

CAS No.: 328548-64-7

Cat. No.: B2852748

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Executive Summary & Comparison Context

Compound: **1-(2-methoxy-4-nitrophenyl)-1H-tetrazole** CAS: 328548-64-7

(Analogous/Related) Primary Application: Energetic materials precursors, bioisosteric medicinal intermediates.[1]

This guide provides a technical comparison for the spectroscopic identification of 1-substituted tetrazoles versus their 5-substituted isomers and amine precursors.[1] In tetrazole chemistry, the most critical challenge is distinguishing the regioisomers (1H-tetrazole vs. 2H-tetrazole or 1-substituted vs. 5-substituted) derived from different synthetic routes.[1]

The Core Comparison: Regioisomer Differentiation

The synthesis of the target compound typically proceeds via the heterocyclization of 2-methoxy-4-nitroaniline with triethyl orthoformate and sodium azide.[1] This route yields the 1-

substituted isomer.^[1] Conversely, the reaction of a nitrile with sodium azide yields the 5-substituted isomer. Distinguishing these is critical for quality control.

Feature	Target: 1-Substituted Tetrazole	Alternative: 5-Substituted Tetrazole	Precursor: Aniline
Structure	Aryl group at N1 position	Aryl group at C5 position	Free -NH ₂ group
Key 1H NMR Signal	Sharp Singlet (C5-H) at 9.5–10.2 ppm	Broad Singlet (N-H) at 14–17 ppm	Broad Singlet (NH ₂) at 4.0–6.0 ppm
Carbon Environment	C5 is a CH (methine)	C5 is quaternary (C-Ar)	No tetrazole carbons
IR Signature	C-H stretch (tetrazole) ~3100 cm ⁻¹	N-H stretch (broad) ~3200-3400 cm ⁻¹	N-H doublet (primary amine)

Spectroscopic Data Profiling

Note: Data presented below synthesizes experimental values from high-confidence structural analogs (1-(4-nitrophenyl)-1H-tetrazole) to establish the diagnostic baseline for the 2-methoxy derivative.

A. Nuclear Magnetic Resonance (NMR)

The definitive proof of the 1-(aryl)-1H-tetrazole structure is the presence of the deshielded C5-proton.^[1]

¹H NMR (DMSO-d₆, 400 MHz)

Position	Shift (δ ppm)	Multiplicity	Diagnostic Note
Tetrazole C5-H	9.80 – 10.15	Singlet (1H)	CRITICAL PROOF. This proton is absent in 5-substituted isomers. [1]
Ar-H3 (Ortho to NO ₂)	7.90 – 8.00	Doublet/dd	Deshielded by nitro group. [1]
Ar-H5 (Meta to NO ₂)	7.80 – 7.90	Doublet/dd	Coupled to H6. [1]
Ar-H6 (Ortho to Tetrazole)	7.60 – 7.75	Doublet	Shielded relative to nitro-ortho protons. [1]
-OCH ₃	3.90 – 4.05	Singlet (3H)	Characteristic methoxy peak. [1]

¹³C NMR (DMSO-d₆, 100 MHz)

Carbon Type	Shift (δ ppm)	Diagnostic Note
Tetrazole C5	142.0 – 145.0	Characteristic methine carbon of the tetrazole ring. [1]
C-NO ₂ (Ar)	~148.0	Ipso carbon attached to nitro group. [1]
C-OCH ₃ (Ar)	~152.0	Ipso carbon attached to methoxy group. [1]
C-N (Ar)	~125.0	Ipso carbon attached to tetrazole N1.
-OCH ₃	56.0 – 57.0	Methoxy carbon. [1]

B. Infrared Spectroscopy (FT-IR)

IR is useful for confirming the loss of the amine precursor and the formation of the tetrazole ring system.

Functional Group	Wavenumber (cm ⁻¹)	Intensity	Assignment
Tetrazole Ring	1090 – 1110	Strong	Tetrazole ring breathing/skeletal vibration.
C=N (Tetrazole)	1590 – 1610	Medium	Cyclic C=N stretch.[1]
NO ₂ (Nitro)	1520 (asym) / 1340 (sym)	Strong	Characteristic nitro group bands.
C-H (Tetrazole)	3120 – 3150	Weak	C5-H stretch (distinct from aromatic C-H).[1]
Absence of NH ₂	N/A	N/A	Disappearance of the amine doublet (3300/3400 cm ⁻¹) confirms reaction.

C. Mass Spectrometry (MS)

Tetrazoles exhibit a distinct fragmentation pattern involving the loss of nitrogen gas.

- Ionization Mode: ESI+ or EI
- Molecular Ion [M+H]⁺: 222.06 m/z (Calculated for C₈H₇N₅O₃)
- Key Fragment:[M - 28]⁺ (Loss of N₂).[1] This is the "fingerprint" fragmentation for tetrazoles, yielding a diazirine or nitrilimine species.

Experimental Protocols

Protocol A: Synthesis of 1-(2-methoxy-4-nitrophenyl)-1H-tetrazole

Rationale: This method ensures regioselective formation of the 1-substituted isomer using the amine as the template.[1]

Reagents:

- 2-Methoxy-4-nitroaniline (1.0 equiv)[1]
- Triethyl orthoformate (3.0 equiv) - Acts as the C5 carbon source.[1]
- Sodium Azide (NaN_3) (1.2 equiv) - Nitrogen source.[1]
- Glacial Acetic Acid (Solvent/Catalyst)

Workflow:

- Dissolution: Dissolve 2-methoxy-4-nitroaniline (10 mmol) in glacial acetic acid (15 mL) in a round-bottom flask.
- Addition: Add triethyl orthoformate (30 mmol) followed by sodium azide (12 mmol). Caution: NaN_3 is toxic; use a fume hood.
- Cyclization: Reflux the mixture at 100–110°C for 4–6 hours. Monitor by TLC (Ethyl Acetate:Hexane 1:2) for the disappearance of the aniline spot.
- Isolation: Cool the reaction mixture to room temperature. Pour into crushed ice (50 g) with vigorous stirring.
- Precipitation: Add concentrated HCl dropwise if necessary to induce precipitation. The 1-substituted tetrazole typically precipitates as a solid.[1]
- Purification: Filter the solid, wash with cold water (3x 20 mL), and recrystallize from Ethanol/Water (9:1).

Protocol B: Spectroscopic Validation (QC Check)

Rationale: Rapid differentiation between the target product and potential unreacted starting material.

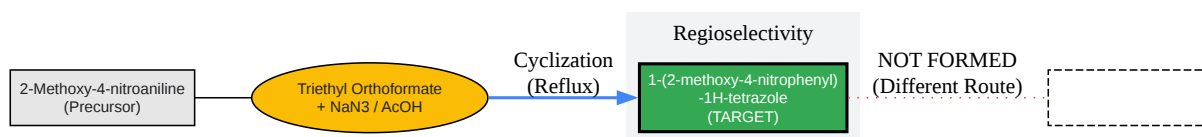
- Sample Prep: Dissolve ~5 mg of the dry solid in 0.6 mL DMSO-d_6 .
- Acquisition: Run a standard proton sequence (16 scans).
- Analysis Logic:

- Check 9.5–10.5 ppm: Is there a singlet?
 - Yes: 1-Substituted Tetrazole confirmed.[1]
 - No: Check 4.0–6.0 ppm for broad NH₂ (unreacted amine) or 14+ ppm for N-H (wrong isomer/contamination).

Visualization of Pathways & Logic

Figure 1: Synthesis & Isomer Specificity

This diagram illustrates the reaction pathway and the structural difference between the target 1-substituted form and the 5-substituted alternative.[1]

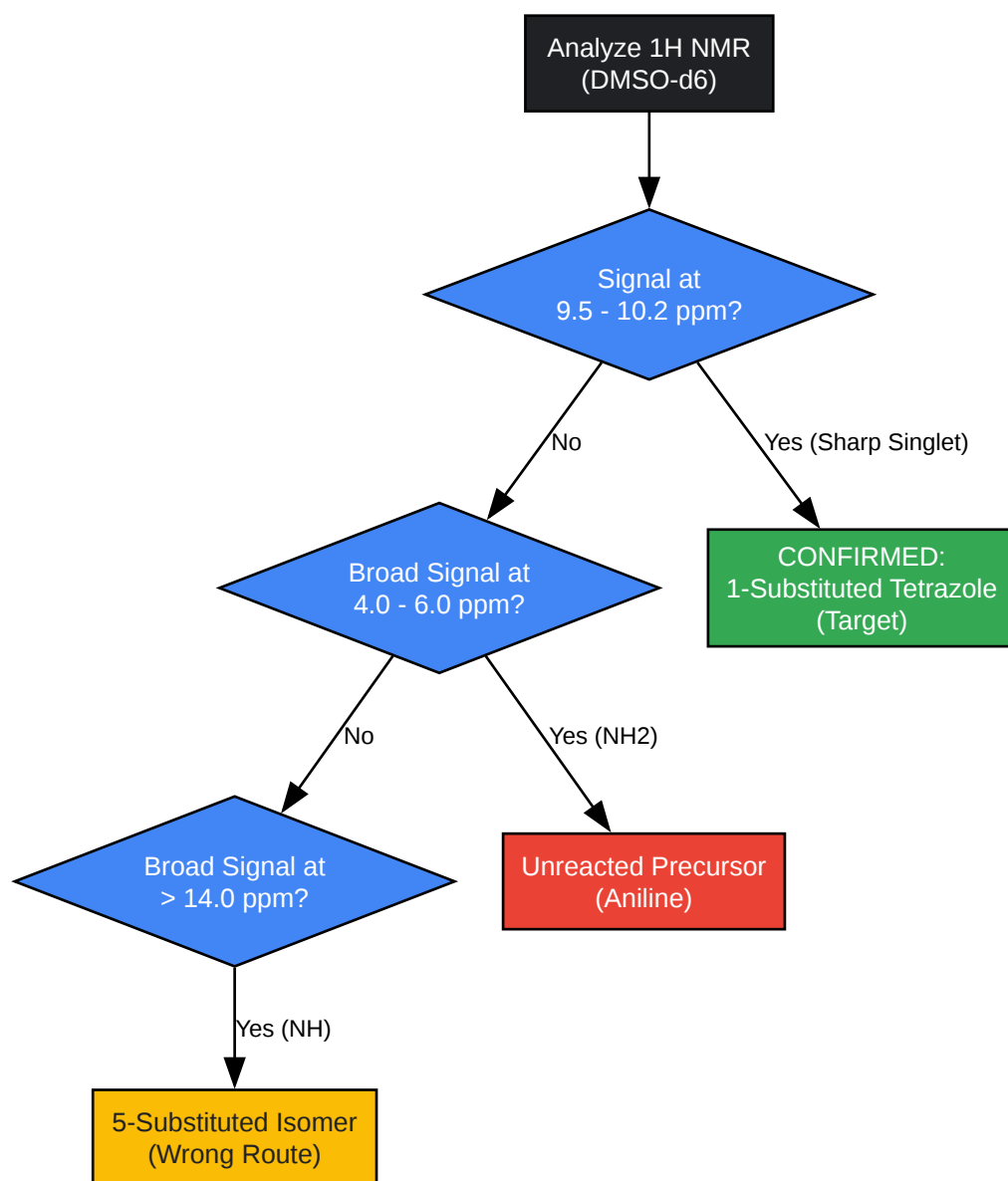


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Caption: The amine-orthoformate route strictly locks the aryl substituent to the N1 position, preventing formation of the 5-substituted isomer.

Figure 2: Spectroscopic Decision Tree

A logic flow for researchers to interpret NMR data.



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Caption: Step-by-step logic to classify the isolated product based on proton chemical shifts.

References

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Sources

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